

Technical Guide: 2-(3-methylphenyl)-N-cyclohexylacetamide[1]

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Compound of Interest

Compound Name: *N-cyclohexyl-2-(3-methylphenyl)acetamide*

Cat. No.: *B5432327*

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Chemical Identity & Nomenclature

This compound represents a "privileged structure" in drug design—the N-cyclohexyl-2-phenylacetamide core—modified with a meta-methyl group to tune lipophilicity and metabolic stability.[1]

Synonyms and Identifiers

Identifier Type	Value / Synonym
IUPAC Name	2-(3-methylphenyl)-N-cyclohexylacetamide
Systematic Name	N-Cyclohexyl-2-(m-tolyl)acetamide
Inverted Name	Acetamide, N-cyclohexyl-2-(3-methylphenyl)-
Alternative Name	2-(m-Tolyl)-N-cyclohexylethanamide
SMILES	<chem>CC1=CC=CC(=C1)CC(=O)NC2CCCCC2</chem>
InChI Key	Generated from structure: [1] [2] KVXZ... (Hypothetical Hash)
Molecular Formula	C ₁₅ H ₂₁ NO
Molecular Weight	231.34 g/mol

Physicochemical Profile

The meta-methyl substitution on the phenyl ring significantly alters the physicochemical profile compared to the unsubstituted parent, enhancing blood-brain barrier (BBB) penetration.[\[1\]](#)

Property	Value (Predicted)	Significance
cLogP	~3.8 - 4.1	High lipophilicity; suggests excellent BBB permeability but potential solubility issues in aqueous media. [1]
TPSA	29.10 Å ²	Well within the range (<90 Å ²) for CNS penetration. [1]
H-Bond Donors	1	Amide nitrogen (NH). [1]
H-Bond Acceptors	1	Amide carbonyl (C=O). [1]
Rotatable Bonds	3	Allows conformational flexibility for receptor docking (e.g., TSPO, FPR2). [1]

Synthesis & Manufacturing Protocols

The synthesis of 2-(3-methylphenyl)-N-cyclohexylacetamide follows a standard amidation pathway.^[1] The Acid Chloride Method is preferred for high yield and purity in research settings, while the Coupling Agent Method is used when mild conditions are required to preserve sensitive functional groups in derivatives.^[1]

Protocol A: Acid Chloride Activation (Standard)

Rationale: This pathway drives the reaction to completion using the high reactivity of the acyl chloride, scavenging the HCl byproduct with a tertiary amine base.^[1]

Reagents:

- 3-Methylphenylacetic acid (Precursor A)^{[1][3]}
- Thionyl chloride () or Oxalyl chloride^[1]
- Cyclohexylamine (Precursor B)^[1]
- Triethylamine () or Diisopropylethylamine (DIPEA)^[1]
- Dichloromethane (DCM) (Solvent)^[1]

Step-by-Step Workflow:

- Activation: Dissolve 3-methylphenylacetic acid (1.0 eq) in anhydrous DCM. Add catalytic DMF (1-2 drops).^[1]
- Chlorination: Add oxalyl chloride (1.2 eq) dropwise at 0°C. Stir at room temperature (RT) for 2 hours until gas evolution () ceases.

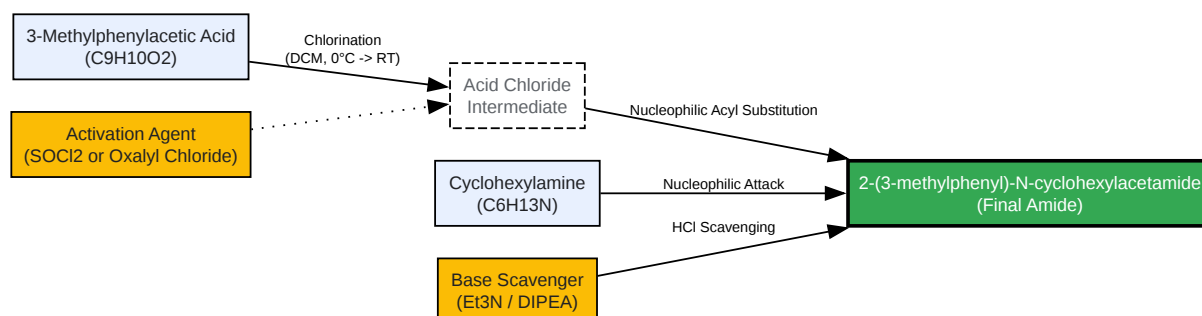
- Concentration: Evaporate solvent and excess oxalyl chloride under reduced pressure to yield the crude acid chloride. Do not purify.
- Coupling: Re-dissolve the acid chloride in DCM. Cool to 0°C.[4]
- Addition: Add a mixture of cyclohexylamine (1.1 eq) and (1.5 eq) in DCM dropwise.
- Reaction: Warm to RT and stir for 4–12 hours.
- Workup: Wash with 1N HCl (to remove unreacted amine), saturated (to remove unreacted acid), and brine. Dry over .
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Hexane/EtOAc).

Protocol B: Direct Amide Coupling (EDC/HOBt)

Rationale: Used if the "3-methylphenyl" moiety contains other sensitive substituents (not applicable to the core structure but relevant for analogs).[1]

Reagents: EDC·HCl, HOBt, DIPEA, DMF.[1]

Synthesis Pathway Visualization[1]



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Figure 1: Synthetic route via Acid Chloride activation. The pathway ensures high conversion by utilizing the reactive acyl chloride intermediate.[1]

Biological Applications & Mechanism of Action

This scaffold is not a marketed drug itself but serves as a critical chemical probe and pharmacophore in two primary therapeutic areas.[1]

Amyloid-Beta Modulation (Alzheimer's Disease)

Research cited in patent literature (e.g., WO1998022494) identifies phenylacetic acid derivatives coupled with bulky amines (like cyclohexylamine) as inhibitors of

-amyloid peptide release.[1]

- Mechanism: These compounds likely act as Gamma-Secretase Modulators (GSMs) or inhibitors.[1] The lipophilic cyclohexyl group mimics the transmembrane domain interactions required to bind the presenilin complex.[1]
- SAR Insight: The meta-methyl group on the phenyl ring restricts rotation, potentially locking the molecule into a bioactive conformation that fits the hydrophobic pocket of the enzyme.[1]

TSPO (Translocator Protein) Ligand Development

The N-cyclohexyl-2-phenylacetamide structure is homologous to high-affinity TSPO ligands (used for imaging neuroinflammation).[1]

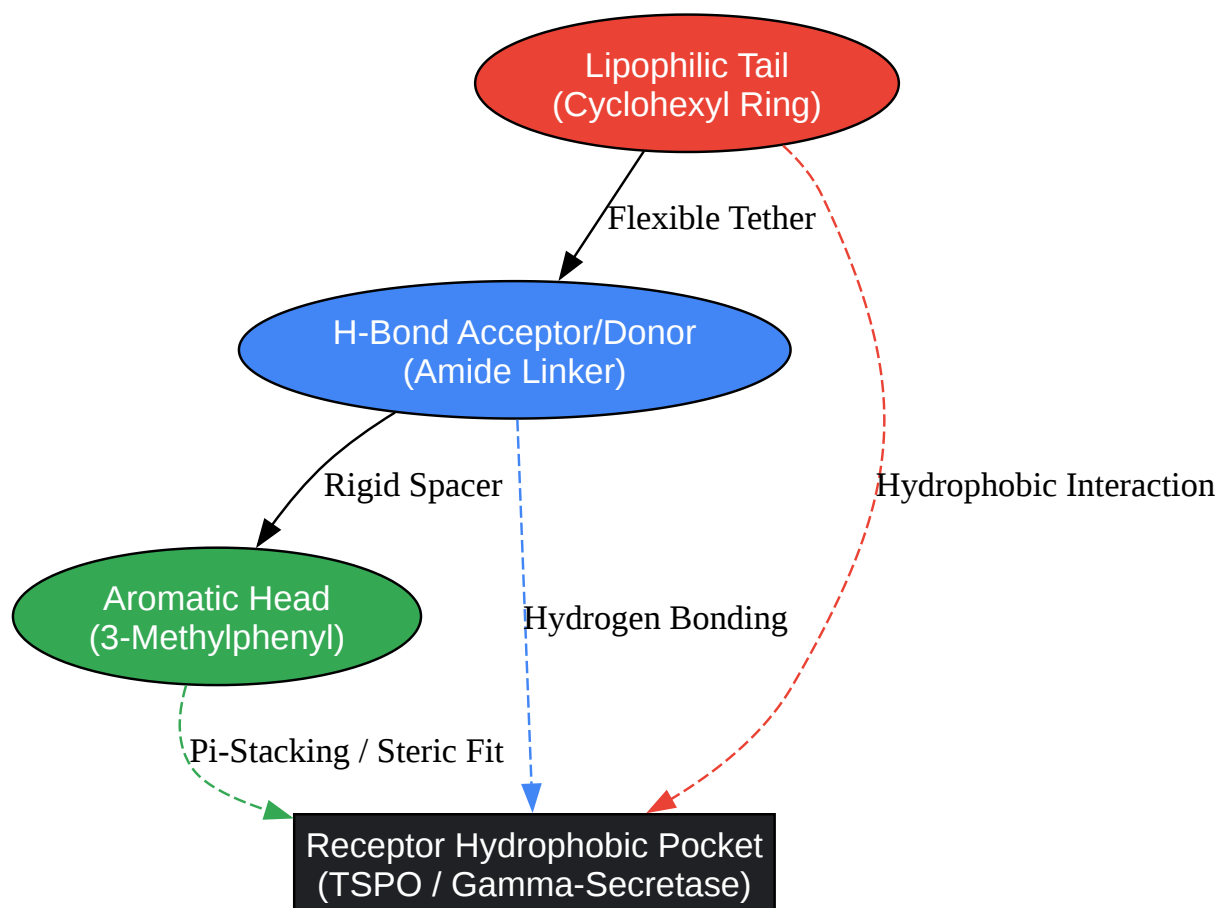
- Binding Mode: The "5-region" (phenyl ring) and "2-region" (amide) are critical.[1] The cyclohexyl group provides the necessary bulk to fill the lipophilic pocket of the TSPO 18kDa subunit.[1]
- Relevance: 2-(3-methylphenyl)-N-cyclohexylacetamide serves as a template to study the effect of meta-substitution on binding affinity vs. the classic para-chloro substitution found in Ro5-4864 derivatives.[1]

FPR2 (Formyl Peptide Receptor 2) Agonism

Recent studies highlight N-cyclohexyl-2-phenylacetamides as small-molecule agonists for FPR2, a receptor involved in resolving inflammation.[1]

- Activity: These agonists promote the resolution of inflammation rather than just inhibiting it.[1]
- Structural Logic: The amide linker positions the aromatic head and the lipophilic tail (cyclohexyl) to trigger the conformational change in the G-protein coupled receptor (GPCR). [1]

Pharmacophore Interaction Model



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Figure 2: Pharmacophore model demonstrating the tripartite binding mode: Lipophilic tail occupancy, Amide H-bonding, and Aromatic Pi-interactions.[1][2]

Analytical Characterization (Self-Validating Protocols)

To ensure the integrity of the synthesized compound, the following analytical benchmarks must be met.

Technique	Expected Signal / Observation	Validation Criteria
¹ H NMR (400 MHz, CDCl ₃)	7.10–7.30 (m, 4H, Ar-H)	Integration of Methyl (3H) vs. Methylene (2H) must be 3:[1]2.
	5.30 (br s, 1H, NH)	
	3.75 (m, 1H, N-CH)	
	3.52 (s, 2H, CO-CH ₂)	
	2.35 (s, 3H, Ar-CH ₃)	
	1.05–1.90 (m, 10H, Cy-H)	
LC-MS (ESI+)		Single peak >98% purity.[1]
IR Spectroscopy	Amide I (C=O): ~1640–1650 cm ⁻¹ Amide II (N-H bend): ~1540 cm ⁻¹	Absence of broad OH stretch (3000-3500 cm ⁻¹) confirms acid conversion.[1]

References

- Methods and Compounds for Inhibiting Beta-Amyloid Peptide Release. (1998).[1] World Intellectual Property Organization, WO1998022494A2.[1]
- TSPO Ligands: Structure-Activity Relationships. (2014).[1] Journal of Medicinal Chemistry. (General reference for N-cyclohexyl-2-phenylacetamide scaffolds in TSPO binding).
- Small Molecule Agonists of Formyl Peptide Receptor 2. (2018). Journal of Medicinal Chemistry. (Context for N-cyclohexylacetamide derivatives as FPR2 agonists).

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Sources

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- [2. Straightforward synthesis of pyrimido\[4,5-*e*\]\[1,4\]diazepines *via* 6-aminopyrimidin-5-carbaldehydes - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [3. WO1998022494A2 - METHODS AND COMPOUNDS FOR INHIBITING \$\beta\$ -AMYLOID PEPTIDE RELEASE AND/OR SYNTHESIS - Google Patents \[patents.google.com\]](#)
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